

Personal protective equipment for handling (R)-(-)-2-Aminobutane

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Compound of Interest

Compound Name: (R)-(-)-2-Aminobutane

Cat. No.: B082408

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Essential Safety and Handling Guide for (R)-(-)-2-Aminobutane

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **(R)-(-)-2-Aminobutane**, tailored for researchers, scientists, and drug development professionals.

(R)-(-)-2-Aminobutane is a chiral amine utilized in pharmaceutical chemistry and organic synthesis.^{[1][2][3]} Due to its hazardous properties, strict adherence to safety protocols is mandatory. It is a highly flammable, corrosive, and toxic substance that requires careful management in a laboratory setting.^{[1][4]}

Chemical and Physical Properties

A summary of key quantitative data for **(R)-(-)-2-Aminobutane** is provided below for quick reference. This substance is a colorless to yellow liquid with an ammonia-like odor.^{[4][5]}

Property	Value
Molecular Formula	C ₄ H ₁₁ N[4][6]
Boiling Point	63 °C / 145.4 °F[4][7]
Melting Point	-104 °C / -155.2 °F[4][7]
Flash Point	-19 °C / -2.2 °F[4][6][7]
Specific Gravity	0.720 g/mL at 25 °C[2][6]
Vapor Pressure	180 hPa @ 20 °C[4][6]
Vapor Density	2.52 (Air = 1)[4][6]
Water Solubility	Miscible[1][4][5]
Autoignition Temp.	355 °C / 671 °F[6]
Explosion Limits	Lower: 1.8%, Upper: 9.0%[6][7]
Exposure Limits	TLV (as n-Butylamine): 5 ppm (Ceiling, skin)[8]
UN Number	1992[8]

Operational and Disposal Plans

Personal Protective Equipment (PPE)

The use of appropriate PPE is the first line of defense against exposure. The following equipment is mandatory when handling **(R)-(-)-2-Aminobutane**:

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6][8]
- **Skin Protection:** Appropriate protective gloves (e.g., nitrile rubber) and chemical-resistant clothing or an apron are required to prevent skin contact.[5][8]
- **Respiratory Protection:** All handling must be conducted in a chemical fume hood.[4][8] If workplace conditions warrant a respirator, a respiratory protection program that meets

OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[8]

Handling and Storage Protocols

Proper handling and storage are critical to prevent accidents and degradation of the chemical, which is air and light sensitive.[1][9]

Handling:

- Work exclusively within a certified chemical fume hood.[4][8]
- Keep away from all sources of ignition, including heat, sparks, and open flames.[4][6]
- Use only non-sparking tools and explosion-proof equipment.[6][9]
- Ground and bond all containers and receiving equipment during material transfer to prevent static discharges.[4][8]
- Avoid contact with skin, eyes, and clothing. Do not ingest or inhale vapors.[4][8]
- Wash hands and any exposed skin thoroughly after handling.[8]

Storage:

- Store in a designated flammables area that is cool, dry, and well-ventilated.[6][8]
- Keep containers tightly closed and store under an inert atmosphere.[6][8]
- Store away from incompatible substances such as acids, strong oxidizing agents, acid chlorides, acid anhydrides, and carbon dioxide.[1][4]

Emergency Procedures

Immediate and correct response to an emergency is crucial.

Spill Response:

- Evacuate all personnel from the spill area and ensure the area is well-ventilated.[4]

- Eliminate all ignition sources immediately.[4][6]
- Contain the spill using an inert absorbent material (e.g., sand, silica gel).[9]
- Use spark-proof tools for cleanup.[9]
- Collect the absorbed material into a suitable, closed container for disposal.[4][9]
- Do not allow the spill to enter drains or surface water.[4][7]

Fire Response:

- For small fires, use alcohol-resistant foam, dry chemical, or carbon dioxide.[5][8]
- For large fires, use water spray, fog, or alcohol-resistant foam.[8] Note that water may be ineffective as the material is lighter than water and fire may spread.[8]
- Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA). [4][8]
- Vapors are heavier than air and may travel to an ignition source and flash back.[5][8]

First-Aid Measures:

- Inhalation: Immediately move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[8][9]
- Skin Contact: Immediately flush the affected area with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.[8]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 30 minutes, holding eyelids apart. Do not allow the victim to rub their eyes. Seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting.[6] If the victim is conscious and alert, rinse their mouth and give 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious

person. Seek immediate medical attention.[8]

Disposal Plan

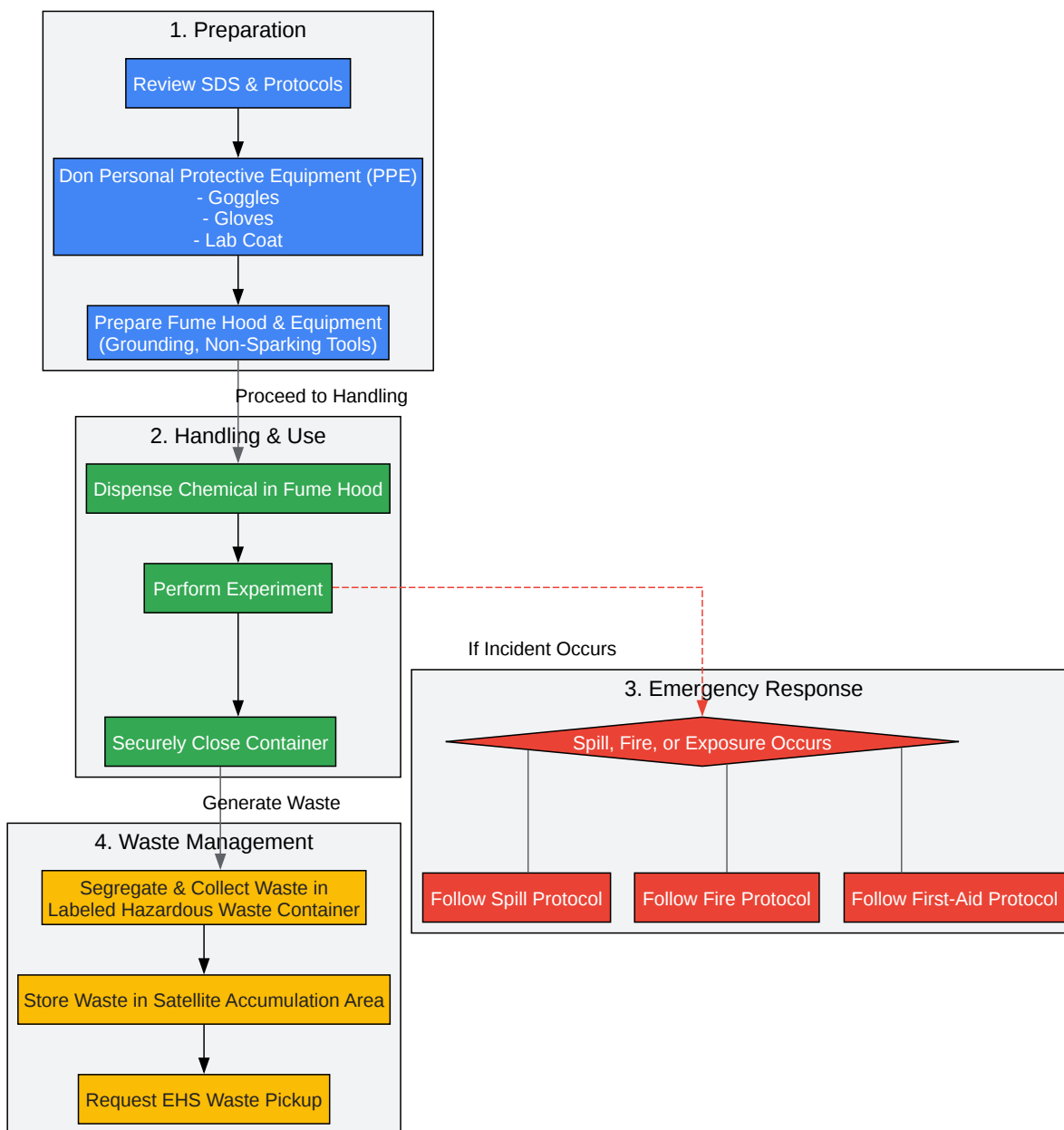
All chemical waste must be handled and disposed of in accordance with institutional policies and local, state, and federal regulations.[10]

- Containerization: Collect waste in a compatible, properly labeled, and tightly sealed container. The original container can often be used.[10]
- Labeling: The waste container must be clearly labeled with the words "HAZARDOUS WASTE" and a full description of its contents.[10]
- Storage: Store waste containers in a designated satellite accumulation area, ensuring they are segregated from incompatible materials.[10]
- Pickup: Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) office by submitting a hazardous material pickup request.[10]

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **(R)-(-)-2-Aminobutane** in a laboratory setting.

Safe Handling Workflow for (R)-(-)-2-Aminobutane

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